

Hazards and safety precautions for 2-((tert-Butoxycarbonyl)amino)ethyl 4-methylbenzenesulfonate

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Compound of Interest

Compound Name: 2-((tert-Butoxycarbonyl)amino)ethyl 4-methylbenzenesulfonate

Cat. No.: B114937

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Technical Guide: Safe Handling of 2-((tert-Butoxycarbonyl)amino)ethyl 4-methylbenzenesulfonate

For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the hazards and essential safety precautions for the handling and use of **2-((tert-Butoxycarbonyl)amino)ethyl 4-methylbenzenesulfonate** (CAS RN: 158690-56-3), a key intermediate in pharmaceutical synthesis. Adherence to these guidelines is critical to ensure a safe laboratory environment.


Chemical and Physical Properties

2-((tert-Butoxycarbonyl)amino)ethyl 4-methylbenzenesulfonate is a stable, solid organic compound. A summary of its key physical and chemical properties is presented in Table 1.

Property	Value
CAS Number	158690-56-3
Molecular Formula	C14H21NO5S
Molecular Weight	315.38 g/mol
Appearance	Solid
Melting Point	47-49 °C
Boiling Point	461.9 ± 28.0 °C at 760 mmHg
Solubility	Soluble in ether, ethanol, dichloromethane, ethyl acetate, and chloroform. Slightly soluble in water.

Hazard Identification and Classification

This compound is classified as an irritant. The following table summarizes its GHS (Globally Harmonized System of Classification and Labelling of Chemicals) classification.

Hazard Classification	GHS Pictogram	Signal Word	Hazard Statements
Skin Irritation (Category 2)	 alt text	Warning	H315: Causes skin irritation.
Eye Irritation (Category 2A)			H319: Causes serious eye irritation.
Specific target organ toxicity — Single exposure (Category 3), Respiratory tract irritation			H335: May cause respiratory irritation.

Note: While specific LD50 and LC50 data for this compound are not readily available, its classification as an irritant necessitates careful handling to avoid adverse health effects.

Experimental Protocol for Safe Handling

A systematic approach to handling **2-((tert-Butoxycarbonyl)amino)ethyl 4-methylbenzenesulfonate** is essential to minimize exposure and risk.

Engineering Controls

- **Fume Hood:** All manipulations of the solid compound or its solutions should be conducted in a certified chemical fume hood to prevent inhalation of dust or vapors.
- **Ventilation:** Ensure the laboratory has adequate general ventilation.

Personal Protective Equipment (PPE)

The following PPE must be worn at all times when handling this chemical:

PPE Type	Specification	Rationale
Eye Protection	Chemical safety goggles or a face shield.	Protects against splashes and airborne particles that can cause serious eye irritation.
Hand Protection	Nitrile or neoprene gloves.	Provides a barrier against skin contact, preventing irritation.
Body Protection	A lab coat worn over personal clothing.	Protects skin from accidental spills.
Respiratory Protection	Not generally required when using a fume hood. If a fume hood is unavailable, a NIOSH-approved respirator with an organic vapor cartridge is recommended.	Prevents respiratory tract irritation from dust or vapors.

Handling and Storage Procedures

- **Weighing and Transfer:**
 - Perform all weighing and transfers of the solid material within a chemical fume hood.

- Use a spatula for transfers to minimize dust generation.
- Close the container tightly immediately after use.
- Solution Preparation:
 - When dissolving the solid, add the solvent to the solid slowly to avoid splashing.
 - Ensure the dissolution is performed in a closed or covered vessel within the fume hood.
- Storage:
 - Store in a tightly sealed container in a cool, dry, and well-ventilated area.
 - Keep away from strong oxidizing agents.
 - The recommended storage temperature is 2-8°C.

Spill and Waste Disposal

- Spill Response:
 - In case of a spill, evacuate the immediate area.
 - Wear appropriate PPE, including respiratory protection if necessary.
 - For solid spills, carefully sweep up the material to avoid creating dust and place it in a labeled, sealed container for disposal.
 - For liquid spills, absorb with an inert material (e.g., vermiculite, sand) and place in a labeled, sealed container for disposal.
 - Clean the spill area with a suitable solvent, followed by soap and water.
- Waste Disposal:
 - Dispose of all waste materials (including contaminated PPE) in accordance with local, state, and federal regulations. Do not dispose of down the drain.

Emergency Procedures

First Aid Measures

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.
Skin Contact	In case of contact, immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical attention if irritation develops and persists.
Inhalation	Remove from exposure to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.
Ingestion	If swallowed, do NOT induce vomiting. Get medical aid immediately. Call a poison control center.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or alcohol-resistant foam.
- Specific Hazards: Emits toxic fumes under fire conditions, including carbon oxides, nitrogen oxides, and sulfur oxides.
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.

Workflow and Logical Relationships

The following diagram illustrates the key decision points and procedures for the safe handling of 2-((tert-Butoxycarbonyl)amino)ethyl 4-methylbenzenesulfonate.



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Caption: Workflow for the safe handling of **2-((tert-Butoxycarbonyl)amino)ethyl 4-methylbenzenesulfonate**.

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